

Introduction: The Strategic Importance of the Aminonaphthol Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Amino-1-naphthol

CAS No.: 2834-91-5

Cat. No.: B1266399

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8-Amino-1-naphthol (CAS No. 2834-91-5) is a bifunctional aromatic compound embodying the naphthalene core, substituted with both a hydroxyl and an amino group at the C1 and C8 positions, respectively. This unique peri-substitution pattern imparts distinct chemical reactivity and steric constraints that make it a valuable and strategic building block in medicinal chemistry and materials science. Unlike its other isomers, the proximity of the amino and hydroxyl groups in **8-amino-1-naphthol** allows for the potential formation of intramolecular hydrogen bonds and facilitates the synthesis of unique heterocyclic systems. This guide offers a senior application scientist's perspective on the core physicochemical properties, synthetic accessibility, and practical applications of **8-amino-1-naphthol**, providing researchers and drug development professionals with a consolidated resource for leveraging this versatile chemical scaffold.

Chemical Identity and Physicochemical Properties

Precise identification and understanding of a molecule's intrinsic properties are the foundation of all subsequent research and development. The key identifiers and properties of **8-amino-1-naphthol** are summarized below. It is important to note that while some experimental data is scarce, reliable predicted values provide a strong basis for experimental design.

Table 1: Core Chemical and Physical Properties of **8-Amino-1-naphthol**

Property	Value	Source / Comment
IUPAC Name	8-aminonaphthalen-1-ol	[1]
CAS Number	2834-91-5	[1][2]
Molecular Formula	C ₁₀ H ₉ NO	[1][2]
Molecular Weight	159.19 g/mol	[1][2]
Appearance	Solid (form may vary)	General knowledge
Melting Point	Not Available (N/A)	[2]
Boiling Point	378.3°C at 760 mmHg	Predicted Value[2]
Density	1.281 g/cm ³	Predicted Value[2]
pKa	9.73 ± 0.40	Predicted Value[2]
Solubility	Sparingly soluble in water; more soluble in organic solvents like ethanol and DMSO.	Inferred from structure[3]

Causality Insight: The amphiphilic nature of **8-amino-1-naphthol**—possessing both a polar hydroxyl/amino functionality and a nonpolar naphthalene ring system—governs its solubility. Its limited water solubility is expected, but the polar groups ensure solubility in polar organic solvents, a critical consideration for reaction media and formulation development.[3] The predicted pKa of ~9.7 suggests the phenolic proton is weakly acidic, comparable to other naphthols, and will deprotonate under moderately basic conditions.[2]

Spectroscopic Characterization Profile

Spectroscopic analysis is essential for confirming the identity and purity of a chemical substance. While a dedicated, peer-reviewed spectrum for **8-amino-1-naphthol** is not readily available in public databases, its expected spectral features can be reliably predicted based on its structure and data from closely related analogs.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the six aromatic protons on the naphthalene ring, typically in the range of 6.5-8.5 ppm.[4] The proximity and electronic effects of the -OH and -NH₂ groups will influence their chemical shifts. The protons on the same ring as the substituents will be the most affected. The amine (-NH₂) and hydroxyl (-OH) protons will appear as broad singlets, with chemical shifts that are highly dependent on solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum should display ten distinct signals. The carbons bearing the amino and hydroxyl groups (C1 and C8) will be significantly shifted downfield (e.g., >140 ppm) due to the deshielding effect of the heteroatoms.[5] The remaining eight aromatic carbon signals will appear in the typical aromatic region (approx. 105-135 ppm).

Infrared (IR) Spectroscopy

The IR spectrum provides a clear fingerprint for the key functional groups present in the molecule.

- O-H Stretch: A broad absorption band is expected in the region of 3200-3550 cm⁻¹, characteristic of the hydroxyl group, with broadening due to hydrogen bonding.[6][7]
- N-H Stretch: Primary amines typically show two bands (symmetric and asymmetric stretching) in the 3300-3500 cm⁻¹ region.[6][7] These may overlap with the O-H stretch.
- Aromatic C=C Stretch: Multiple sharp, medium-intensity peaks are expected between 1500-1700 cm⁻¹. [6][7]
- C-O Stretch: A strong band for the phenolic C-O bond should appear in the 1000-1320 cm⁻¹ region.[7]
- Aromatic C-H Bending: Strong absorptions in the 675-900 cm⁻¹ region are indicative of the substitution pattern on the aromatic rings.[7]

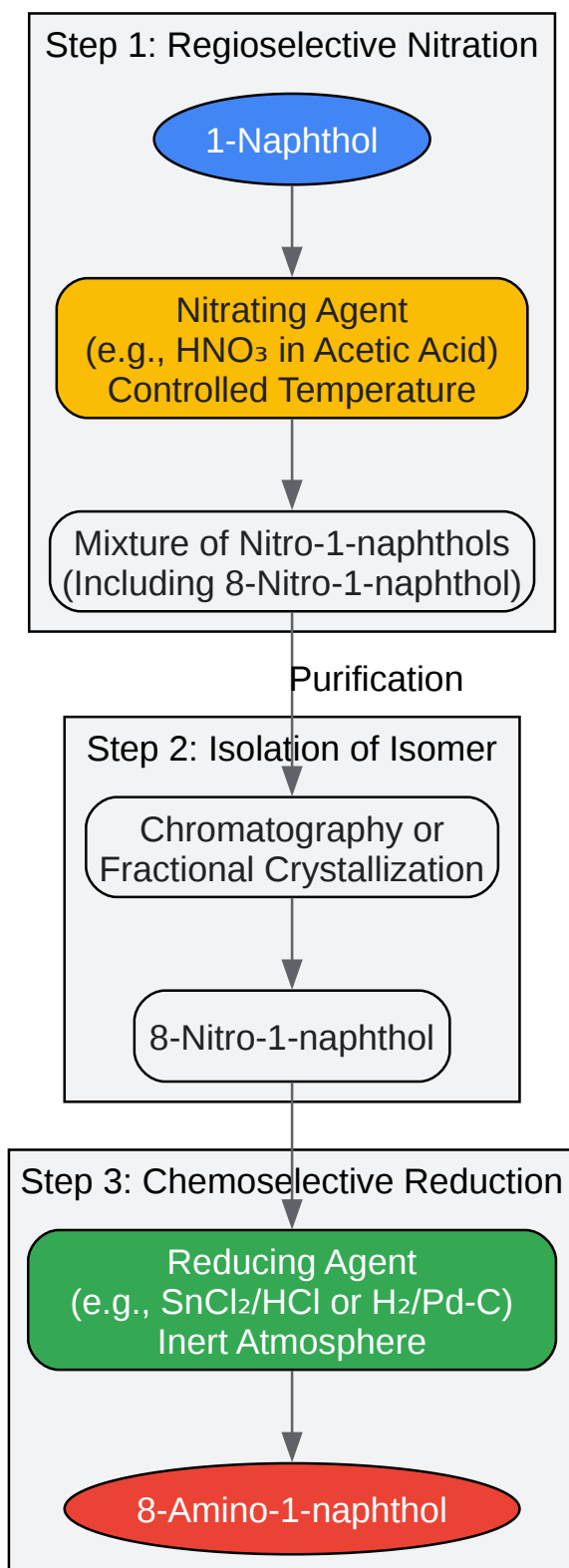
Synthesis and Purification Workflow

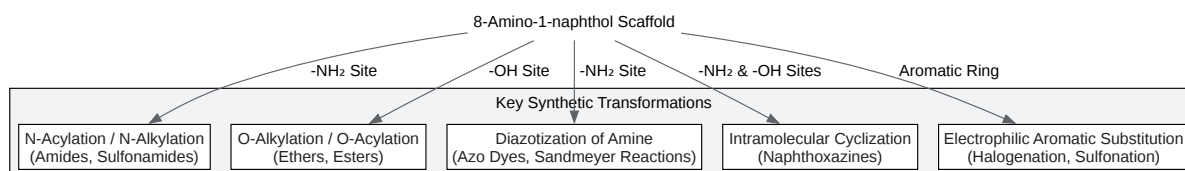
The synthesis of **8-amino-1-naphthol** is not commonly detailed in standard organic synthesis procedures but can be achieved through established transformations. A logical and field-proven

approach involves the nitration of 1-naphthol followed by selective reduction.

Proposed Synthetic Pathway

The workflow leverages readily available starting materials and high-yielding reactions common in industrial and laboratory settings. The critical choice is the regioselective nitration of 1-naphthol and the subsequent chemoselective reduction of the nitro group without affecting the naphthalene core.





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